

An In-depth Technical Guide to Ethyl Mandelate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl mandelate**, a significant intermediate in pharmaceutical synthesis. The document details its chemical identity, physicochemical properties, spectroscopic data, and key experimental protocols for its synthesis and chiral separation.

Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for **ethyl mandelate** is ethyl 2-hydroxy-2-phenylacetate[1][2]. It is the ethyl ester of mandelic acid and is also known by synonyms such as ethyl phenylglycolate and mandelic acid, ethyl ester[1][3]. As a chiral molecule, it exists as two enantiomers: (S)-**ethyl mandelate** and (R)-**ethyl mandelate**. The IUPAC name for the (S)-enantiomer is ethyl (2S)-2-hydroxy-2-phenylacetate[4].

Physicochemical Properties

The physical and chemical properties of **ethyl mandelate** are summarized in the table below, providing essential data for its handling, storage, and use in experimental settings.



Property	Value
Molecular Formula	C10H12O3
Molecular Weight	180.20 g/mol
CAS Number	774-40-3 (racemate)
Appearance	Colorless liquid or colorless to white solid/semi-solid
Melting Point	24 - 27 °C
Boiling Point	253 - 255 °C
Density	1.115 - 1.13 g/mL at 20-25 °C
Refractive Index	1.512 - 1.5136 at 20-25 °C
Flash Point	93 °C
Storage Temperature	Room temperature, sealed in dry conditions

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **ethyl mandelate**. The following table summarizes key spectral information.

Spectroscopic Technique	Key Data / Reference
¹ H NMR	Spectra available from ChemicalBook and PubChem.
¹³ C NMR	Spectrum available from ChemicalBook.
Infrared (IR) Spectroscopy	Spectra available from NIST WebBook and PubChem.
Mass Spectrometry (MS)	Electron ionization mass spectra are available from the NIST WebBook and PubChem.
Raman Spectroscopy	Spectrum available from PubChem.

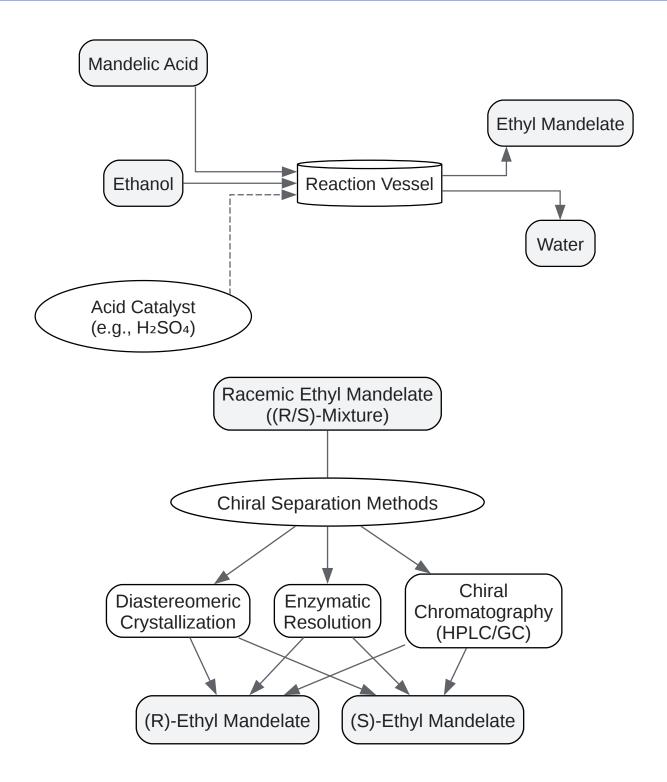


Synthesis and Experimental Protocols

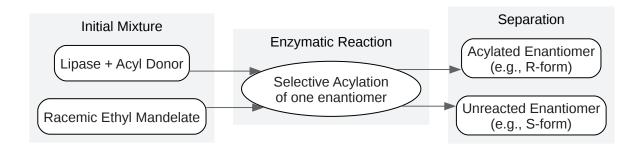
Ethyl mandelate is a key intermediate in the synthesis of various organic compounds and pharmaceuticals.

A common method for synthesizing **ethyl mandelate** is the Fischer esterification of mandelic acid with ethanol in the presence of an acid catalyst.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ethyl mandelate | C10H12O3 | CID 13050 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS RN 774-40-3 | Fisher Scientific [fishersci.com]
- 3. Ethyl mandelate [webbook.nist.gov]
- 4. ethyl mandelate, (S)- | C10H12O3 | CID 6951557 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl Mandelate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671685#ethyl-mandelate-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com